

# Technical Guide to the Physical Properties of Dicyclohexyl Ketone

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## Compound of Interest

Compound Name: Dicyclohexyl ketone

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This technical guide provides an in-depth overview of the key physical properties of **dicyclohexyl ketone**, a compound of interest in various chemical and pharmaceutical applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination. A visual representation of a common synthesis workflow for **dicyclohexyl ketone** is also provided to offer a comprehensive understanding of the compound.

## Core Physical Properties

**Dicyclohexyl ketone** [(C<sub>6</sub>H<sub>11</sub>)<sub>2</sub>CO, CAS No. 119-60-8] is a symmetrical ketone characterized by two cyclohexyl rings attached to a carbonyl group. Its physical state at room temperature is typically a liquid, and it possesses a distinct odor. A summary of its key physical properties is presented below.

## Data Summary

The boiling point and density of **dicyclohexyl ketone** are crucial parameters for its handling, purification, and application in synthesis and formulation. The following table summarizes these quantitative data from various sources.

Physical Property	Value	Conditions
Boiling Point	266.4 °C	at 760 mmHg[1][2]
138 °C	at 13 mmHg[3][4]	
Density	0.97 g/cm <sup>3</sup>	Not Specified
0.986 g/mL	at 25 °C	

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the methodologies for measuring the boiling point and density of **dicyclohexyl ketone**.

### Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurement, especially with small sample volumes, the capillary method is widely employed.

Apparatus:

- Thiele tube or similar oil bath apparatus
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **dicyclohexyl ketone**

Procedure:

- A small amount (a few milliliters) of **dicyclohexyl ketone** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the **dicyclohexyl ketone** in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in an oil bath within a Thiele tube.
- The oil bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly escape.
- Upon reaching the boiling point of **dicyclohexyl ketone**, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure inside the capillary equals the atmospheric pressure.

## Density Determination (Pycnometer Method)

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a precise volume, is commonly used for accurate density measurements.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Water bath
- Sample of **dicyclohexyl ketone**

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance ( $m_1$ ).
- The pycnometer is then filled with distilled water of a known temperature and weighed again ( $m_2$ ). The temperature of the water is recorded.
- The mass of the water is calculated ( $m_2 - m_1$ ). Using the known density of water at that temperature, the exact volume of the pycnometer ( $V$ ) is determined.
- The pycnometer is emptied, thoroughly dried, and then filled with **dicyclohexyl ketone**.
- The pycnometer filled with **dicyclohexyl ketone** is brought to the same temperature as the water measurement using a water bath.
- The mass of the pycnometer filled with **dicyclohexyl ketone** is then measured ( $m_3$ ).
- The mass of the **dicyclohexyl ketone** is calculated ( $m_3 - m_1$ ).
- The density of the **dicyclohexyl ketone** is calculated by dividing its mass by the volume of the pycnometer.

## Synthesis Workflow

**Dicyclohexyl ketone** can be synthesized through various methods. One common approach involves the ketonization of hexahydrobenzoic acid. The following diagram illustrates the key steps in this synthesis process.



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Caption: A generalized workflow for the synthesis of **dicyclohexyl ketone** from hexahydrobenzoic acid.

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## References

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